

# Dinitromethane: A High-Energy Compound with Limited Application as a Solvent

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## Compound of Interest

Compound Name: **Dinitromethane**

Cat. No.: **B14754101**

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This document provides a comprehensive overview of **dinitromethane**, focusing on its properties, synthesis, and significant safety considerations. Crucially, it addresses the compound's limited utility as a solvent in chemical reactions, a consequence of its inherent instability and explosive nature. In contrast, this note also details the properties and applications of the related compound, nitromethane, a widely used polar aprotic solvent, to provide a valuable comparative perspective for chemical research and development.

## Dinitromethane: Properties and Hazards

**Dinitromethane** ( $\text{CH}_2\text{N}_2\text{O}_4$ ) is a nitro compound characterized by the presence of two nitro groups attached to a central carbon atom.<sup>[1]</sup> While it exists as a colorless liquid with a faint, pleasant odor, its practical application in a laboratory setting is severely restricted due to its hazardous properties.<sup>[2]</sup> Purified **dinitromethane** is relatively stable at room temperature and can be stored for extended periods at 0°C.<sup>[2]</sup> However, it is highly sensitive to shock and friction and decomposes exothermically at high temperatures, releasing toxic nitrogen oxides and carbon dioxide.<sup>[1]</sup> This thermal decomposition is a key characteristic exploited in its use as an energetic material, such as a precursor for high-energy explosives and a component in propellant formulations.<sup>[1]</sup>

The U.S. Department of Transportation has forbidden the transportation of **dinitromethane**, further underscoring its hazardous nature and limiting its accessibility for general laboratory use.<sup>[2]</sup>

## Physicochemical Properties of Dinitromethane

The following table summarizes the key physicochemical properties of **dinitromethane**.

Property	Value	Reference
Molecular Formula	CH <sub>2</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	106.04 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Odor	Weak pleasant odor	<a href="#">[2]</a>
Boiling Point	39-40 °C (at 2 mmHg)	<a href="#">[2]</a>
Melting Point	-3 °C	<a href="#">[1]</a>
Density	~1.35 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility	Soluble in water, ethanol, and acetone	<a href="#">[1]</a>
pKa	3.6 (at 25°C)	<a href="#">[3]</a>

## Synthesis of Dinitromethane

**Dinitromethane** can be synthesized through various methods, typically involving the nitration of methane derivatives.[\[1\]](#) One established method involves the reaction of the potassium salt of dinitromethanide with hydrogen fluoride in diethyl ether.[\[2\]](#) Another route involves the nitration of methyl malonate followed by saponification of the resulting product.[\[4\]](#) The nitration process often requires carefully controlled conditions to prevent the decomposition of the product, with agents like red fuming nitric acid, nitric-sulfuric acid mixtures, or nitrogen tetroxide being employed.[\[1\]](#)[\[4\]](#)

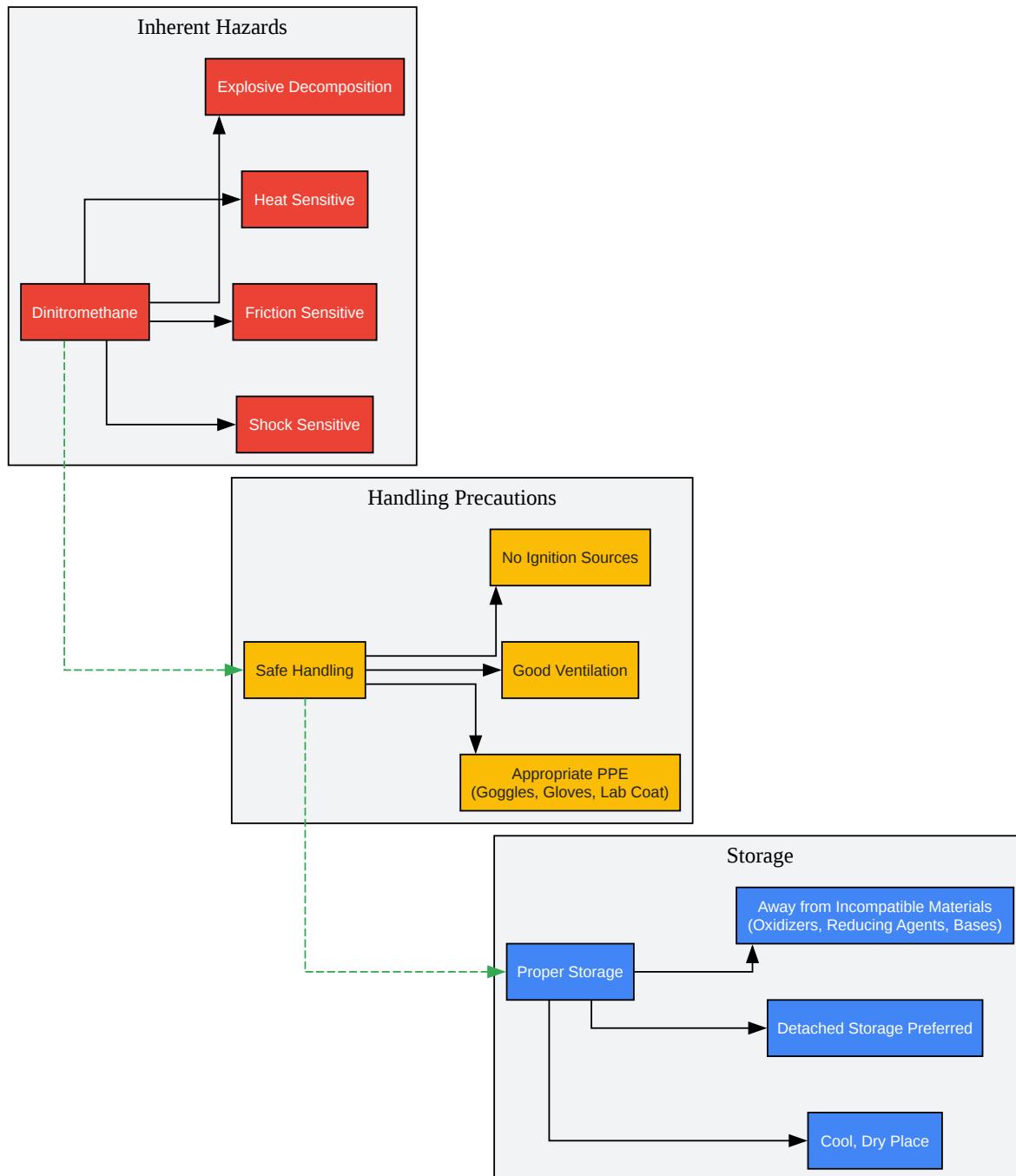
## Safety and Handling of Dinitromethane

Due to its explosive nature, handling **dinitromethane** requires extreme caution and adherence to stringent safety protocols. It is sensitive to shock, friction, and heat.[\[1\]](#)

# Personal Protective Equipment (PPE) and Emergency Procedures

Precaution	Description	Reference
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.	[5]
Skin Protection	Wear fire/flame resistant and impervious clothing.	[5]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.	[5]
Spill	In case of a spill, evacuate the area, remove all ignition sources, and use non-sparking tools for cleanup. Absorb with inert material and place in a suitable container for disposal.	[6]
Fire	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires. Do not use bicarbonate-based dry chemical extinguishers. Containers may explode in a fire.	[6]
Disposal	Dispose of as hazardous waste at a licensed chemical destruction plant or via controlled incineration with flue gas scrubbing. Do not discharge to sewer systems.	[5]

The following diagram illustrates the critical safety considerations for handling **dinitromethane**.

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Caption: Key safety considerations for **dinitromethane**.

## Nitromethane: A Viable Solvent Alternative

In stark contrast to **dinitromethane**, nitromethane ( $\text{CH}_3\text{NO}_2$ ) is a versatile and widely used polar aprotic solvent in organic synthesis.<sup>[7][8]</sup> Its high polarity and ability to dissolve a wide range of substances make it a valuable medium for various chemical reactions.<sup>[9][10]</sup>

## Comparative Properties: Dinitromethane vs. Nitromethane

Property	Dinitromethane	Nitromethane	Reference
Molecular Formula	$\text{CH}_2\text{N}_2\text{O}_4$	$\text{CH}_3\text{NO}_2$	[1][7]
Molecular Weight	106.04 g/mol	61.04 g/mol	[1][7]
Boiling Point	39-40 °C (at 2 mmHg)	101.2 °C	[2][7]
Stability	Unstable, sensitive to shock and heat	Relatively stable	[1][7]
Primary Use	Energetic material	Solvent, fuel additive, synthetic intermediate	[1][7]
Transportation	Forbidden by U.S. DOT	Regulated, but transportable	[2]

## Applications of Nitromethane as a Solvent

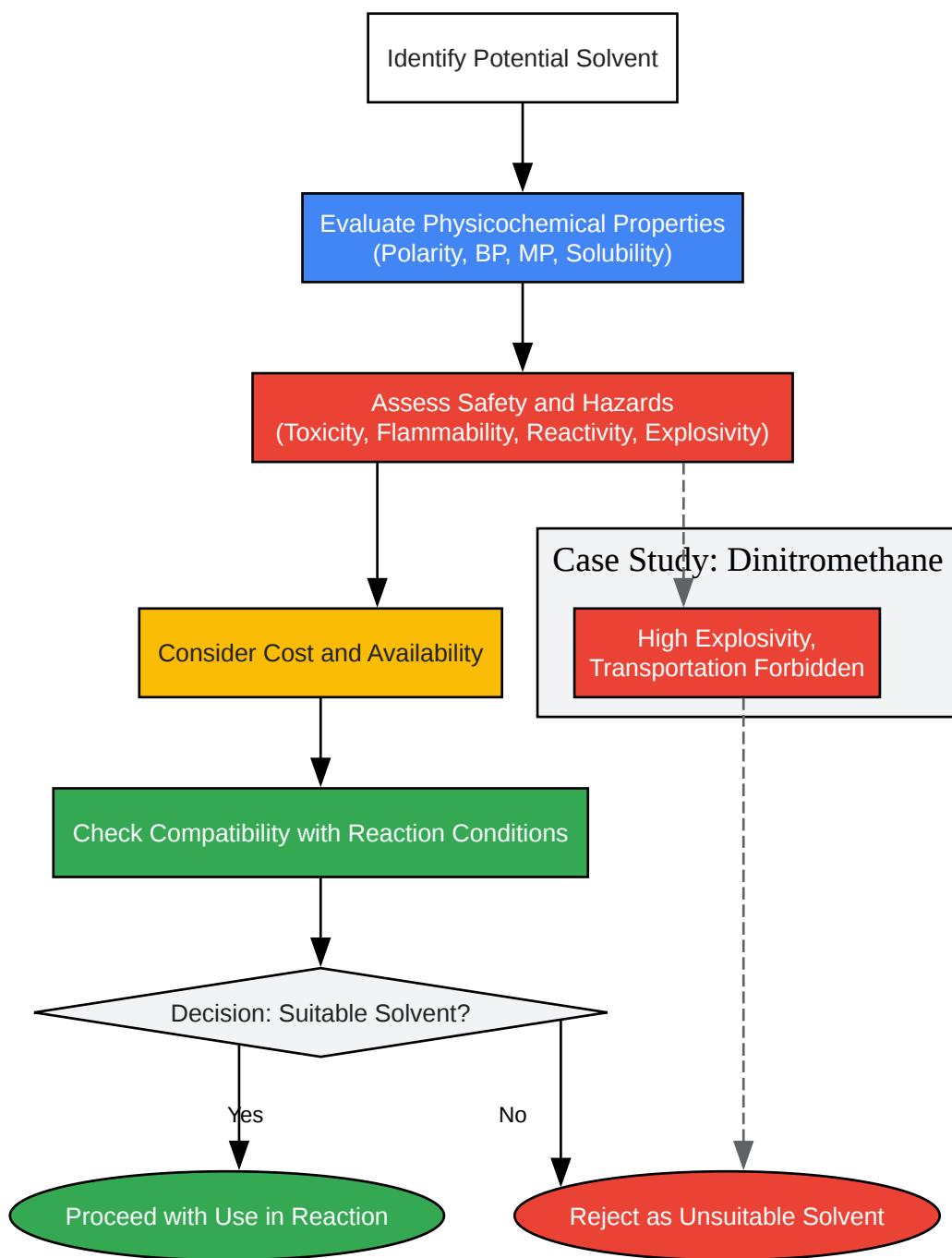
Nitromethane serves as a solvent in several important organic reactions, including:

- Henry Reaction (Nitroaldol Reaction): The reaction between a nitroalkane and an aldehyde or ketone to form a  $\beta$ -nitro alcohol. Nitromethane can act as both a reactant and a solvent in this reaction.<sup>[11][12]</sup>
- Nef Reaction: The conversion of a primary or secondary nitroalkane to an aldehyde or ketone.<sup>[13][14][15]</sup>
- Michael Addition: The addition of a nucleophile to an  $\alpha,\beta$ -unsaturated carbonyl compound. Nitromethane can be used as the nucleophile and sometimes as the solvent.<sup>[16][17]</sup>

Nitromethane's utility also extends to dissolving polymers, waxes, and resins, and it is used in the formulation of coatings and adhesives.[9][10]

## Logical Workflow for Solvent Selection

The stark contrast between **dinitromethane** and nitromethane highlights the critical importance of evaluating a compound's properties before its use as a solvent. The following diagram presents a logical workflow for this evaluation, using **dinitromethane** as a case study for a compound that is unsuitable as a general laboratory solvent.

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Caption: A logical workflow for evaluating a potential solvent.

## Conclusion

While **dinitromethane** possesses interesting chemical properties, its extreme instability and explosive nature render it unsuitable and unsafe for general use as a solvent in a research or

drug development setting. The significant handling and transportation restrictions further limit its practical application. For researchers seeking a polar aprotic solvent, nitromethane presents a much safer and more versatile alternative with a well-established track record in a variety of important organic transformations. A thorough evaluation of a compound's safety and physical properties is paramount before its consideration as a solvent in any chemical process.

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